

Dehydro Mefloquine-d5 safety data sheet information

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Compound of Interest

Compound Name: Dehydro Mefloquine-d5

Cat. No.: B587915

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Dehydro Mefloquine-d5: A Technical Safety Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Dehydro Mefloquine-d5** (CAS No. 1246819-32-8), a deuterated analog of Dehydro Mefloquine. The information presented herein is compiled from publicly available data and safety data sheets for structurally related compounds, in the absence of a publicly accessible, comprehensive Safety Data Sheet (SDS) for **Dehydro Mefloquine-d5** itself. This document is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Chemical and Physical Properties

Dehydro Mefloquine-d5 is a stable isotope-labeled form of Dehydro Mefloquine. While a specific SDS with detailed physical and chemical properties for the deuterated compound is not publicly available, the properties of the parent compound, Mefloquine Hydrochloride, can be used as a close surrogate for initial safety assessments.

Property	Data (Mefloquine HCl)	Reference
CAS Number	1246819-32-8 (Dehydro Mefloquine-d5)	
Molecular Formula	C ₁₇ H ₅ D ₅ F ₆ N ₂ O	
Molecular Weight	377.3 g/mol	
Appearance	Solid	
Solubility	Information not available	
Storage Temperature	Recommended: 2-8°C	

Hazard Identification and Toxicology

A comprehensive toxicological profile for **Dehydro Mefloquine-d5** is not publicly available. The hazard information is therefore based on the parent compound, Mefloquine. Mefloquine is known to have potential neurological and psychiatric side effects in humans.

It is crucial to handle **Dehydro Mefloquine-d5** with the assumption that it may exhibit similar toxicological properties to Mefloquine.

Hazard Type	Description (based on Mefloquine)
Acute Toxicity	May be harmful if swallowed, inhaled, or absorbed through the skin.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause serious eye irritation.
Respiratory/Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to the central nervous system and liver through prolonged or repeated exposure.
Aspiration Hazard	No data available.

Experimental Protocols

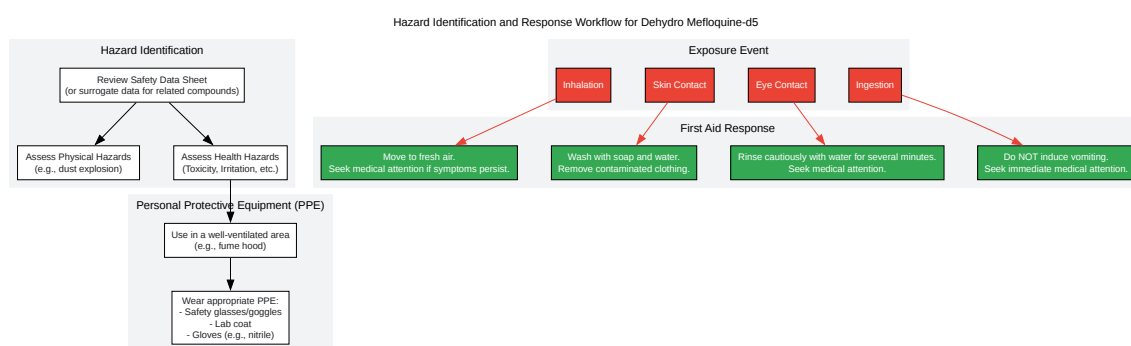
Detailed experimental protocols for the toxicological assessment of **Dehydro Mefloquine-d5** are not publicly available. The toxicological data for the parent compound, Mefloquine, would have been generated following standardized OECD (Organisation for Economic Co-operation and Development) or equivalent guidelines for chemical safety testing. These protocols typically involve:

- Acute Toxicity Studies: Determination of LD50 (oral, dermal) and LC50 (inhalation) in animal models (e.g., rats, mice).
- Irritation and Corrosivity Studies: Assessment of skin and eye irritation potential using animal models (e.g., rabbits).
- Genotoxicity Assays: In vitro and in vivo tests to evaluate the potential for mutagenicity (e.g., Ames test, micronucleus assay).

- Repeated Dose Toxicity Studies: Sub-acute, sub-chronic, and chronic studies in animal models to identify target organs and establish No-Observed-Adverse-Effect Levels (NOAELs).

Hazard Identification and Response Workflow

The following diagram illustrates a logical workflow for identifying and responding to potential hazards associated with **Dehydro Mefloquine-d5**.



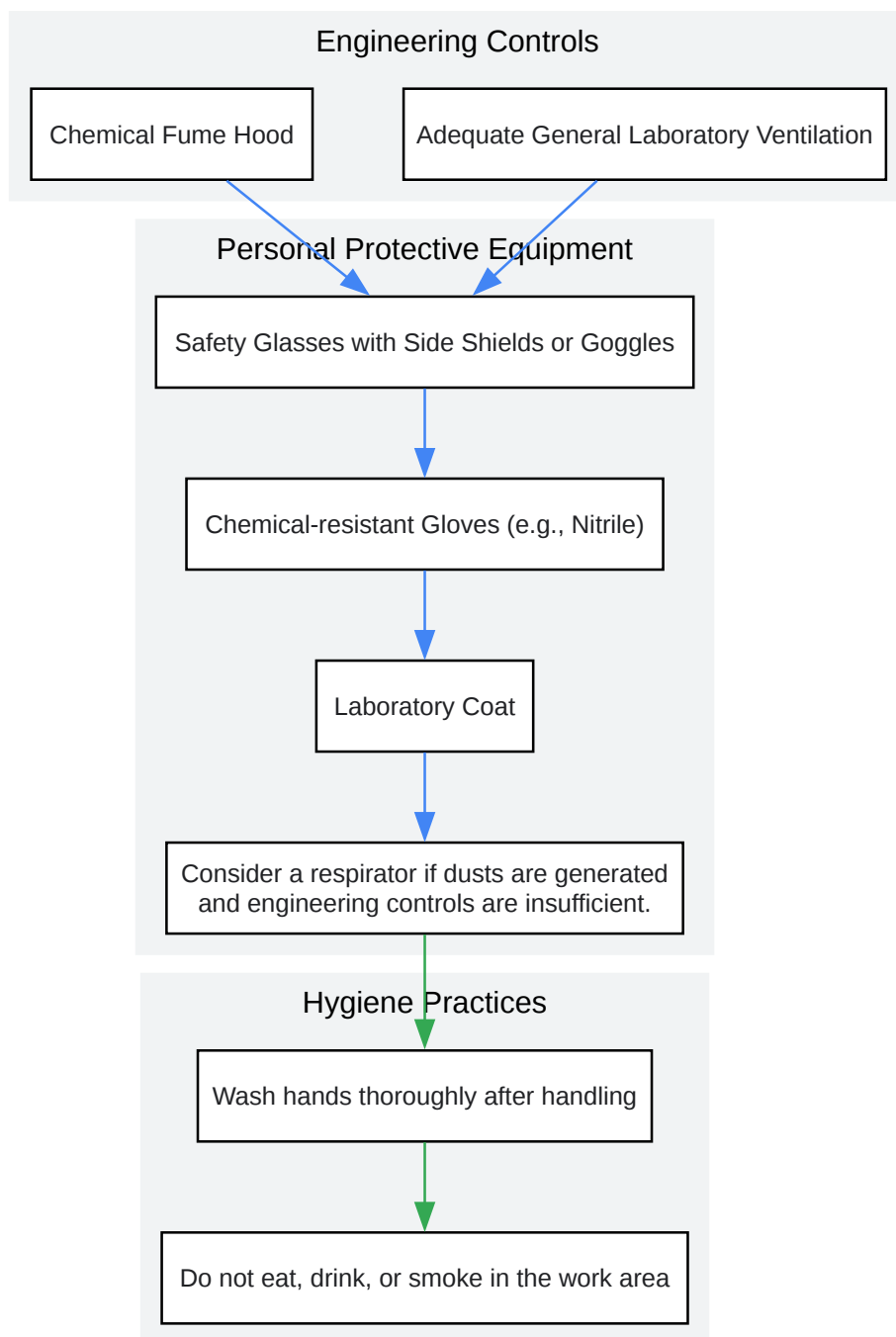
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Caption: Hazard identification and response workflow for **Dehydro Mefloquine-d5**.

Recommended Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment for handling **Dehydro Mefloquine-d5** in a laboratory setting.

Recommended PPE for Handling Dehydro Mefloquine-d5

[Click to download full resolution via product page](#)Caption: Recommended Personal Protective Equipment for handling **Dehydro Mefloquine-d5**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Users should always consult the most current SDS for **Dehydro Mefloquine-d5** provided by the supplier before handling this material. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations.

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